

solubility issues 3-methyl-2-oxobutanoic acid DMSO

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 3-Methyl-2-oxobutanoic acid

CAS No.: 759-05-7

Cat. No.: S564956

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Solubility Data and Stock Preparation

This table summarizes the key solubility data and stock solution preparation information for **3-Methyl-2-oxobutanoic acid**. [1] [2]

Property	Value / Description	Source / Notes
Molecular Weight	116.12 g/mol	[1] [2]
CAS Number	759-05-7	[3] [1] [4]
Solubility in DMSO	~100 mg/mL (~861 mM) [1] to 23 mg/mL (198 mM) [2]	Varies by batch and DMSO freshness.
Solubility in Water	23 mg/mL (198 mM) [2] / Soluble [5]	Suitable for aqueous solutions.
Solubility in Ethanol	23 mg/mL (198 mM) [2]	An alternative organic solvent.
Typical Purity	>98% - 99.05% (by HPLC) [1] [4] [2]	Verify with Certificate of Analysis.

Property	Value / Description	Source / Notes
Recommended Storage	-20°C, desiccated [1] [4] [2]	For long-term stability; product may be liquid above 31.5°C [1].

Key Consideration: The variation in reported DMSO solubility underscores the importance of using **fresh, dry DMSO**. DMSO is hygroscopic and absorbs moisture from the air, which can significantly reduce its ability to dissolve the compound over time [1] [2].

Step-by-Step Protocol: Preparing a 100 mg/mL DMSO Stock Solution

This protocol is adapted from supplier handling instructions to ensure reliable results. [1] [2]

- **Preparation and Calculation**

- Equilibrate the compound to room temperature before opening if it has been stored at -20°C.
- Calculate the volume required. To prepare 1 mL of a 100 mg/mL stock solution, you will need 100 mg of **3-Methyl-2-oxobutanoic acid**.

- **Weighing**

- Accurately weigh 100 mg of the compound and transfer it to a clean, dry vial or tube.

- **Dissolution**

- Add 1 mL of fresh, high-purity, anhydrous DMSO directly to the vial.
- Cap the vial tightly and vortex it vigorously for 1-2 minutes. If necessary, briefly warm the solution in a warm water bath (around 37°C) and sonicate to aid in complete dissolution.

- **Storage**

- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for longer-term storage (up to six months) [1].

Frequently Asked Questions (FAQs)

Q1: Why won't my compound dissolve completely in DMSO, even at the reported concentration?

- **Moist DMSO:** This is the most common cause. Always use a fresh, sealed bottle of anhydrous DMSO and keep it tightly closed. [1] [2]
- **Insufficient Mixing:** Ensure adequate vortexing and, if needed, brief sonication or warming.
- **Purity of Compound:** Verify the product's Certificate of Analysis to confirm its identity and purity.

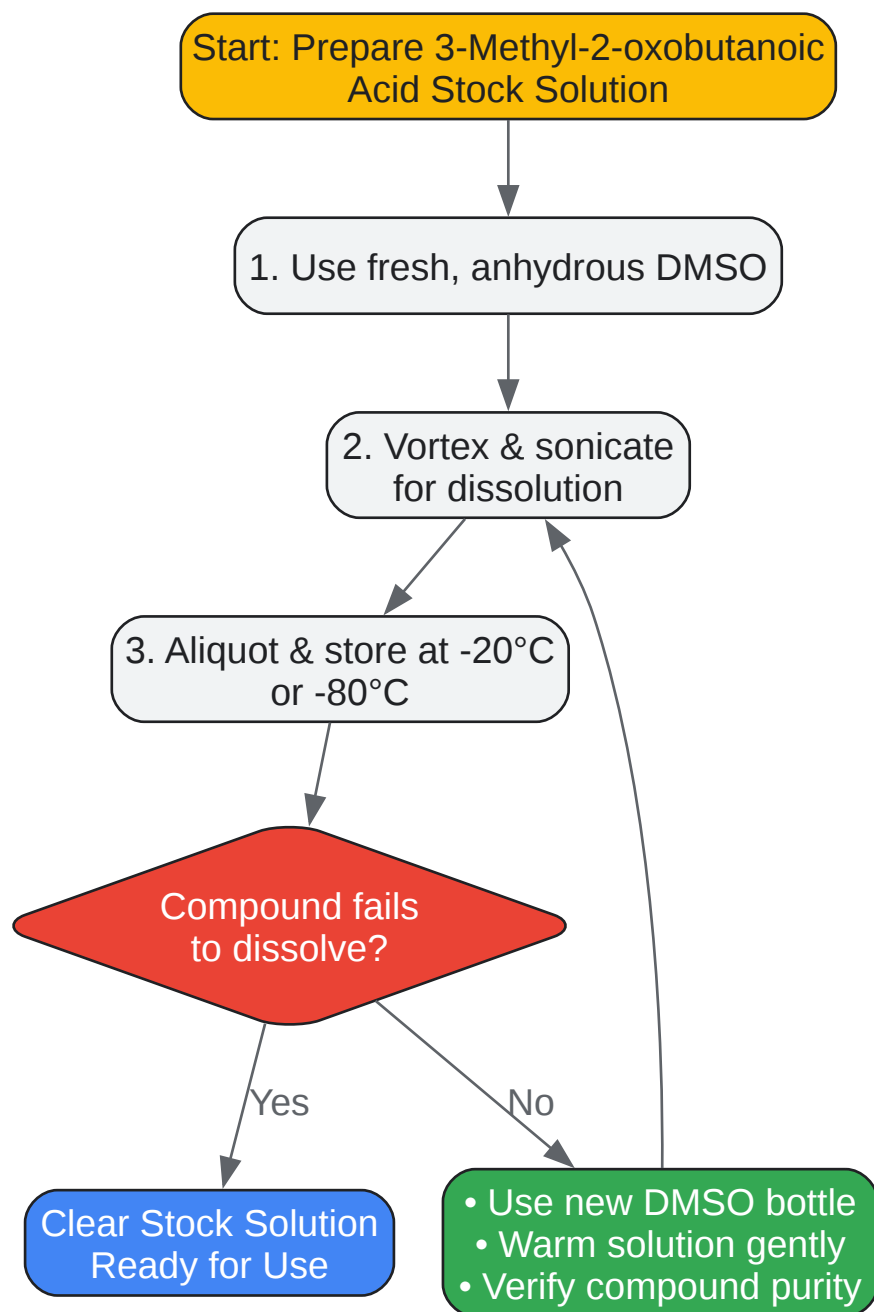
Q2: Can I use the DMSO stock solution for in vivo studies? Yes, but it must be diluted in an appropriate vehicle for administration. One common method is to prepare a homogeneous suspension using a carboxymethyl cellulose (CMC-Na) solution. For example, you can add 5 mg of the compound to 1 mL of CMC-Na solution to achieve a 5 mg/mL working concentration for in vivo dosing. [2] Always optimize the formulation for your specific animal model and route of administration.

Q3: What are the critical safety considerations for handling this compound? **3-Methyl-2-oxobutanoic acid** is classified as a **neurotoxin, acidogen, and metabotoxin**. [3] [4] [2] It is an abnormal metabolite from the incomplete breakdown of branched-chain amino acids, and high levels can lead to metabolic acidosis. Always:

- Consult the Safety Data Sheet (MSDS) before use.
- Wear appropriate personal protective equipment (PPE) including gloves, lab coat, and safety glasses.
- Work in a well-ventilated area or a fume hood.

Experimental Workflow Diagram

The following diagram outlines the logical workflow for handling **3-Methyl-2-oxobutanoic acid**, from preparation to troubleshooting.



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